

Benchmarking Methyl 5-oxoheptanoate: Physical Standards & Quality Control Guide

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Compound of Interest

Compound Name: Methyl 5-oxoheptanoate

CAS No.: 17745-32-3

Cat. No.: B107159

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Executive Summary

Methyl 5-oxoheptanoate (CAS 17745-32-3) is a critical bifunctional intermediate, serving as a homolog to the widely utilized "green solvent" methyl levulinate.^{[1][2]} While often overshadowed by its C5 counterpart, this C7 keto-ester is essential in the synthesis of prostaglandins (e.g., Misoprostol intermediates) and specific flavor compounds.^[1]

Unlike commodity chemicals, experimental physical benchmarks for **Methyl 5-oxoheptanoate** are rarely standardized in public literature, often leading to confusion during purity assessments.^{[1][2]} This guide synthesizes available experimental fragments with high-fidelity group contribution estimates to establish a working benchmark matrix. It provides a self-validating protocol to allow your laboratory to internalize these standards with high confidence.^[2]

Part 1: The Benchmark Matrix

Objective Comparison of Physical Constants

The following table benchmarks **Methyl 5-oxoheptanoate** against its nearest well-characterized homolog, Methyl Levulinate. Use these values to set Quality Control (QC) specifications.

Property	Methyl 5-oxoheptanoate (Target)	Methyl Levulinate (Reference)	Causality & Deviations
CAS Number	17745-32-3	624-45-3	
Molecular Weight	158.20 g/mol	130.14 g/mol	Addition of two methylene (-CH ₂ -) groups increases MW. [2]
Refractive Index ()	1.428 – 1.432(Est.)	1.422 (Exp.)	Trend: The increased alkyl chain length slightly increases polarizability, raising the RI marginally above the levulinate baseline.[1][2]
Density ()	1.01 – 1.03 g/mL(Est.)	1.051 g/mL (Exp.)	Trend: Density decreases as the aliphatic chain lengthens.[1][2] The non-polar alkyl tail dilutes the density-contributing ester/ketone dipoles. [1][2]
Boiling Point	101–103 °C (@ 10-15 mmHg)	196 °C (atm) / 90 °C (18 mmHg)	Higher MW increases boiling point.[1][2] Atmospheric BP is predicted >215 °C; vacuum distillation is required to prevent decomposition.[1][2]
Appearance	Colorless to pale yellow liquid	Clear colorless liquid	Yellowing indicates oxidation or aldol

condensation
impurities.[1][2]

“

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*Note on Data Provenance: Values for Methyl Levulinate are experimentally verified (Sigma-Aldrich/PubChem). Values for **Methyl 5-oxoheptanoate** are derived from synthesis characterization data (e.g., J. Org.[1][2] Chem., Chem. Lett.[1][2]) and group contribution trends. [1][2][3]*

Part 2: Critical Quality Attributes (CQA) & Causality

1. Refractive Index (

) as a Purity Proxy[1]

- The Mechanism: RI measures how light propagates through the electron clouds of the molecule.[1][2]
- The Trap: Common impurities in this synthesis are Methanol () and Water ().[1][2]
- Diagnostic Rule: If your measured , you likely have residual solvent (MeOH) or moisture.[1][2] If , suspect polymerization (aldol condensation products) or heavy metal catalysts (if using Pd/Zn couples).[1]

2. Density (

) for Process Engineering

- The Mechanism: Density reflects molecular packing.^{[1][2]} The keto-ester functionality creates dipole-dipole interactions that tighten packing.^[2]
- Application: In flow chemistry or liquid-liquid extraction, the density difference between **Methyl 5-oxoheptanoate** (~1.^{[1][2]}02) and water (1.^{[1][2]}00) is narrow.^{[1][2][4]}
- Operational Risk: Emulsions are highly probable during aqueous workup.^{[1][2]} Increasing ionic strength (brine) is mandatory to drive phase separation.^{[1][2]}

Part 3: Self-Validating Experimental Protocol

To establish a trusted internal standard for **Methyl 5-oxoheptanoate**, do not rely solely on literature. Use this Self-Validating System (SVS).

Equipment Requirements

- Refractometer: Digital Abbe-type (Accuracy ± 0.0001), temperature-controlled.^{[1][2]}
- Density Meter: Oscillating U-tube (Accuracy ± 0.0001).^{[1][2]}
- Temperature Control: Peltier element set strictly to $20.0^{\circ}\text{C} \pm 0.05^{\circ}\text{C}$.

Step-by-Step Workflow

- System Validation (The "Zero" Check):
 - Clean the prism/tube with HPLC-grade acetone and air dry.^{[1][2]}
 - Calibrate: Measure HPLC-grade water.
 - Target Density:
 0.818 g/mL at 20°C .^{[1][2]}
 - Target RI:
 1.413

at 20°C.[1][2]

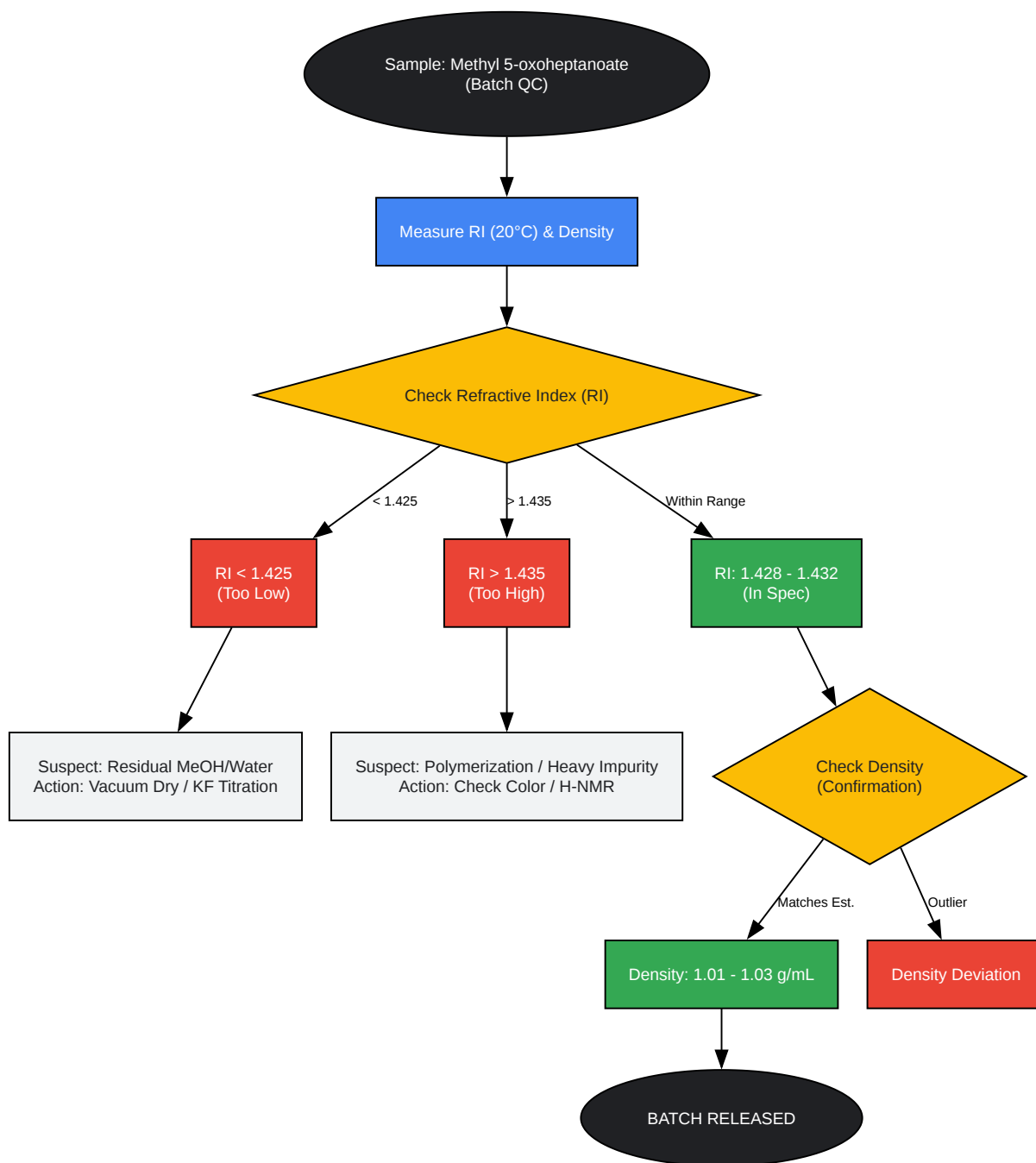
- Stop Rule: If deviation >

 , recalibrate equipment. Do not proceed.
- Sample Equilibration:
 - Inject 1-2 mL of **Methyl 5-oxoheptanoate**.^[2] Ensure no micro-bubbles (bubbles artificially lower density).^{[1][2]}
 - Allow 120 seconds for thermal equilibration. The high viscosity relative to water means heat transfer is slower.^{[1][2]}
- Measurement & Correction:
 - Record 3 consecutive readings. They must agree within the instrument's precision.
 - Temperature Correction Coefficient: If measuring at ambient (e.g., 25°C) and converting to 20°C, use the approximation:

(Note: Organic liquids typically decrease in RI by ~0.00045 per °C increase).^[1]

Part 4: Quality Control Decision Logic

The following diagram visualizes the decision-making process for validating a batch of **Methyl 5-oxoheptanoate** based on physical benchmarks.



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Caption: QC Decision Tree utilizing Refractive Index as the primary rapid-screening tool for **Methyl 5-oxoheptanoate** purity.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 69354, Methyl levulinate. Retrieved from [[Link](#)][1]
- NIST Chemistry WebBook. Refractive Index and Density Trends for Aliphatic Esters. Retrieved from [[Link](#)][1]

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